

"Ethyl 2-methylthiazole-5-carboxylate" basic properties

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Compound of Interest

Compound Name: Ethyl 2-methylthiazole-5-carboxylate

Cat. No.: B1316469

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An In-depth Technical Guide on **Ethyl 2-methylthiazole-5-carboxylate**

This technical guide provides a comprehensive overview of the core properties, synthesis, and potential applications of **Ethyl 2-methylthiazole-5-carboxylate**, targeted at researchers, scientists, and professionals in drug development.

Core Properties

Ethyl 2-methylthiazole-5-carboxylate is a heterocyclic compound belonging to the thiazole class. Its fundamental properties are summarized below.

Physicochemical Properties

The key physical and chemical identifiers for **Ethyl 2-methylthiazole-5-carboxylate** are presented in Table 1.

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₂ S	[1][2]
Molecular Weight	171.22 g/mol	[1][2]
CAS Number	79836-78-5	[1]
Appearance	Solid	
Form	Solid	
Solubility	Soluble in organic solvents (e.g., ethanol, dichloromethane); less soluble in water. (Note: Data for the related methyl ester)[3]	
Storage Class	11 - Combustible Solids	

Structural Identifiers

Structural representations and identifiers are crucial for database searches and chemical informatics.

Identifier	Value	Source
SMILES String	<chem>O=C(OCC)C1=CN=C(C)S1</chem>	
InChI	1S/C7H9NO2S/c1-3-10-7(9)6-4-8-5(2)11-6/h4H,3H2,1-2H3	
InChI Key	ORCQTMZHDQSNOJ-UHFFFAOYSA-N	

Synthesis Protocols

The synthesis of thiazole derivatives is of significant interest. A practical one-pot procedure for synthesizing 2-substituted-4-methylthiazole-5-carboxylates has been developed as an efficient alternative to traditional two-step reactions.

One-Pot Synthesis of Ethyl 2-amino-4-methylthiazole-5-carboxylate

A facile one-pot synthesis method has been developed for ethyl 2-amino-4-methylthiazole-5-carboxylate and its derivatives from commercially available materials.[4]

Materials:

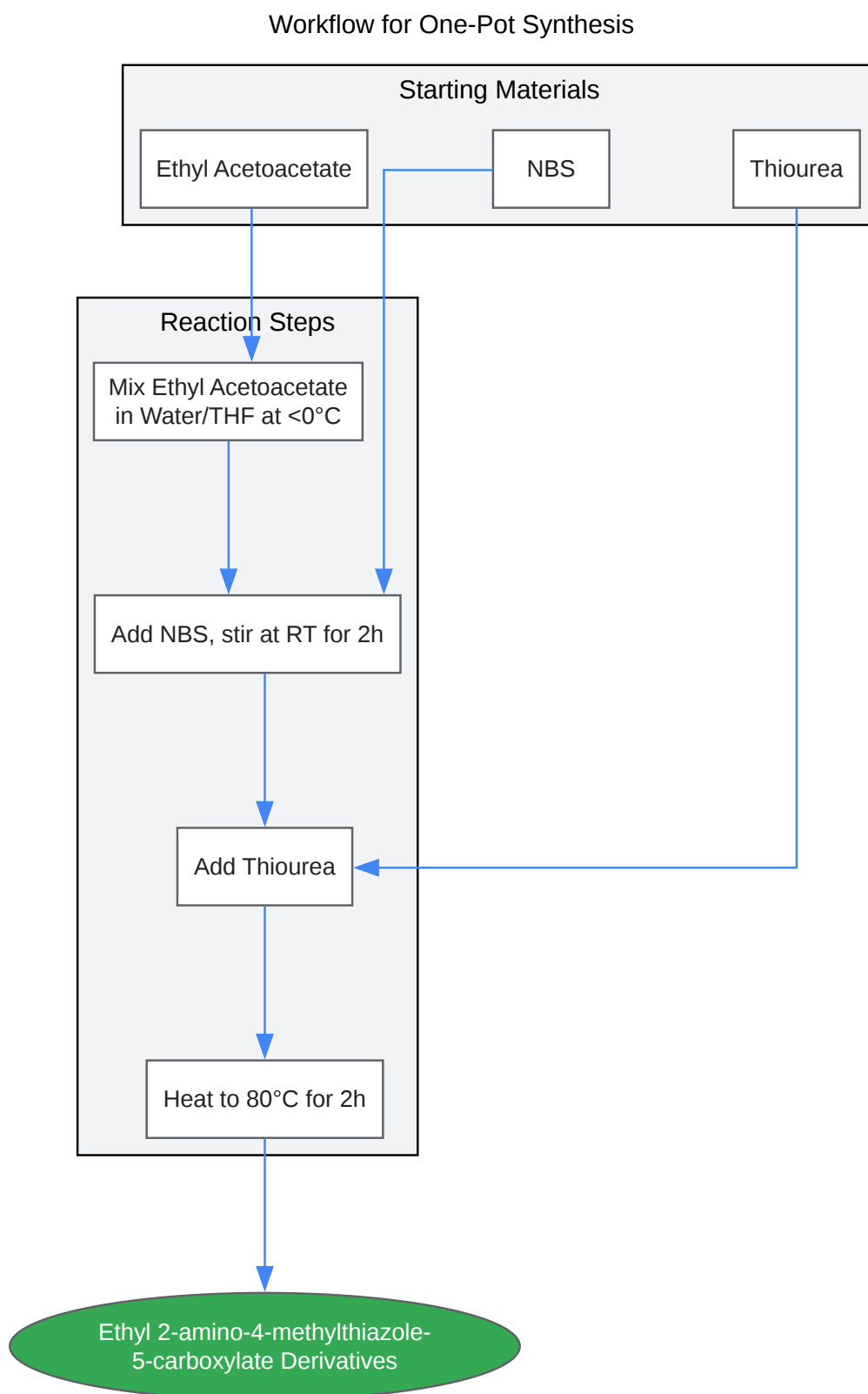
- Ethyl acetoacetate
- N-bromosuccinimide (NBS)
- Thiourea
- Water
- Tetrahydrofuran (THF)

Experimental Procedure:

- A mixture of ethyl acetoacetate (0.05 mol) in water (50.0 mL) and THF (20.0 mL) is cooled to below 0°C.
- NBS (0.06 mol) is added to the mixture.
- The reaction mixture is stirred at room temperature for 2 hours. The disappearance of the starting material is monitored by thin-layer chromatography (TLC).
- Thiourea (0.05 mol) is added to the mixture.
- The reaction mixture is heated to 80°C for 2 hours to yield the product.

This method is noted for its mild reaction conditions and good yields.[4]

A plausible mechanism for this one-pot reaction has been proposed.[4] The general workflow is depicted below.



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Caption: Workflow for the one-pot synthesis of thiazole derivatives.

Applications in Research and Drug Development

Thiazole ring systems are important structural motifs in medicinal chemistry.

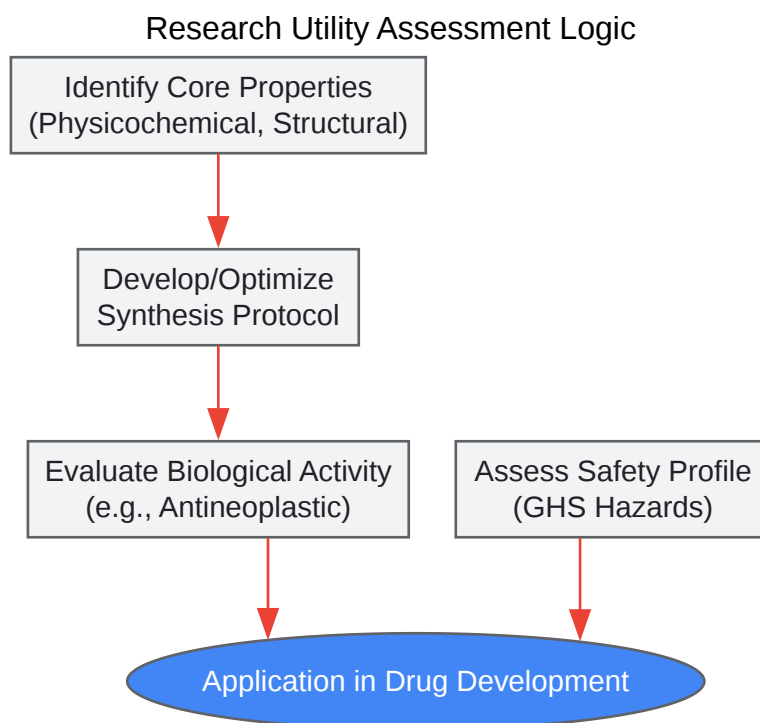
- **Drug Development:** The 2-Amino-1,3-thiazole ring system is a scaffold used in the development of drugs for treating allergies, hypertension, inflammation, schizophrenia, and bacterial and HIV infections.[\[4\]](#)
- **Antineoplastic Potential:** Derivatives of ethyl 2-amino-4-methylthiazole-5-carboxylate have demonstrated significant antileukemic activity against various human cells, indicating a promising potential as antineoplastic agents.[\[4\]](#)
- **Chemical Intermediate:** This class of compounds serves as crucial building blocks in organic synthesis for preparing biologically important and medically useful agents.[\[4\]](#) For instance, a related compound, ethyl 2-bromothiazole-5-carboxylate, is a raw material for synthesizing an effective anti-gout drug.[\[5\]](#)

Safety and Handling

Proper handling and storage are essential when working with this chemical.

Hazard Information	Details	Source
Storage Class	11 - Combustible Solids	
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation	[6]
GHS Precautionary Statements	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501	[6][7]

The logical relationship for assessing the utility of this compound in a research context is outlined below.



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Caption: Logical flow for evaluating a chemical compound for research.

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